

Biurea and its Role in Controlled-Release Fertilizer Formulations: A Technical Guide

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Compound of Interest

Compound Name: *Biurea*

Cat. No.: *B089910*

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Introduction

In the pursuit of efficient and environmentally sustainable agricultural practices, controlled-release fertilizers (CRFs) have emerged as a critical technology. These formulations are designed to release nutrients gradually over time, synchronizing with the plant's nutritional requirements, thereby minimizing nutrient losses to the environment and enhancing nutrient use efficiency. While various coating technologies and chemical inhibitors have been developed for this purpose, the role of urea derivatives, specifically **biurea**, has been a subject of scientific interest. This technical guide provides an in-depth exploration of the function of **biurea** in controlled-release fertilizer formulations, addressing its chemical nature, mechanism of action, and the experimental evaluation of its performance. It is intended for researchers, scientists, and professionals involved in the development of advanced fertilizer technologies.

Chemical Identity and Formation of Biurea

Biurea, in the context of urea-based fertilizers, is primarily the compound biuret ($\text{NH}_2\text{CONHCONH}_2$). It is a condensation product formed when two molecules of urea combine with the loss of one molecule of ammonia.^{[1][2]} This reaction is typically induced by high temperatures, often occurring as an impurity during the manufacturing process of urea fertilizer, especially in granulation or prilling stages where temperatures can exceed 130°C.^{[1][3]}

While the term "**biurea**" can also refer to 1,2-dicarbamoylhydrazine ($\text{NH}_2\text{CONHNHCONH}_2$), a compound where two urea molecules are linked by a hydrazine bridge, the predominant and

more relevant compound in agricultural contexts concerning controlled-release nitrogen is biuret.[4][5] This guide will focus on the function of biuret.

Table 1: Chemical and Physical Properties of Biuret

Property	Value	Reference
Chemical Formula	$C_2H_5N_3O_2$	[1]
Molar Mass	103.08 g/mol	
Appearance	White crystalline solid	[4]
Melting Point	190-193 °C (decomposes)	
Solubility in Water	Low	[4]

The Dual Role of Biuret in Agriculture: Toxin and Slow-Release Nitrogen Source

Biuret has a complex and dual role in agriculture. Historically, it has been considered a phytotoxic compound to be minimized in fertilizers. However, its slow degradation in soil has also led to its investigation as a potential slow-release nitrogen source.

Phytotoxicity of Biuret

High concentrations of biuret can be detrimental to plant growth.[6] The primary toxic effects include:

- **Inhibition of Protein Synthesis:** Biuret interferes with the normal nitrogen metabolism and protein synthesis within the plant.[6][7]
- **Root Growth Inhibition:** It can damage the capillary roots of seedlings and even mature plants, thereby reducing their capacity for nutrient absorption.[3]
- **Enzyme Disruption:** Biuret can disrupt the activity of several important plant enzymes.[6]

The sensitivity to biuret varies significantly among plant species, with citrus, pineapple, and avocados being particularly susceptible.[6][7] For this reason, "low-biuret" urea, typically with a

biuret content of less than 0.5%, is recommended for foliar applications and for sensitive crops.
[8]

Biuret as a Controlled-Release Nitrogen Source

The very characteristic that contributes to its potential toxicity—its slow breakdown—also makes biuret a candidate for controlled-release nitrogen delivery.[9] Unlike urea, which is rapidly hydrolyzed by the urease enzyme in soil, biuret is mineralized at a much slower rate by soil microorganisms.[6][10] This slow mineralization leads to a gradual release of plant-available nitrogen (ammonium), which can better match the nutrient uptake pattern of crops over a longer period.

Table 2: Comparison of Urea and Biuret as Nitrogen Sources

Characteristic	Urea	Biuret	Reference
Nitrogen Content	~46%	~40.8%	
Solubility in Water	High	Low	[4]
Rate of Hydrolysis in Soil	Rapid	Very Slow	[6][10]
Primary Breakdown Enzyme	Urease	Biurease/Hydrolases	[10]
Potential for Phytotoxicity	Low (except at high concentrations near seeds)	High at elevated concentrations	[3][6]

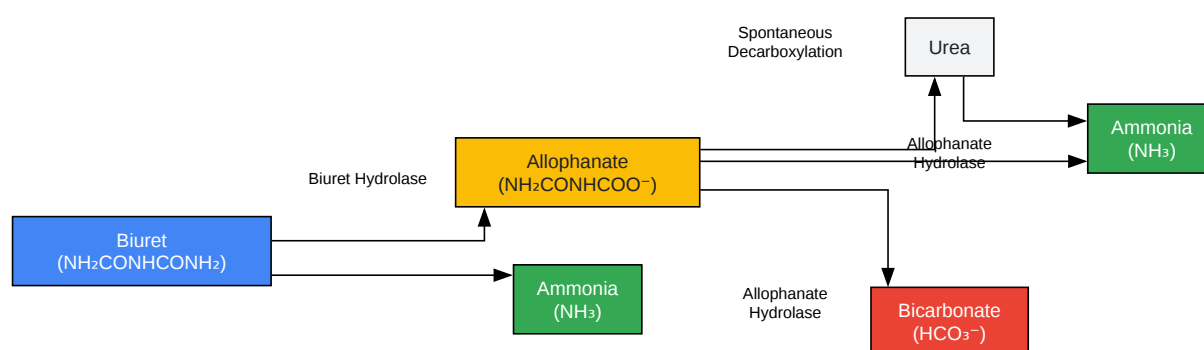
Mechanism of Controlled Release: The Biodegradation Pathway of Biuret

The slow release of nitrogen from biuret is governed by its microbial degradation in the soil. Several soil microorganisms, including bacteria (e.g., *Rhizobium*, *Pseudomonas*) and some fungi, possess the enzymatic machinery to break down biuret.[10]

The degradation process can be summarized in the following steps:

- Enzymatic Hydrolysis: The enzyme biuret hydrolase (or **biurease**) catalyzes the initial breakdown of biuret into allophanate and ammonia.[10]
- Decomposition of Allophanate: Allophanate is an unstable intermediate that subsequently decomposes, either spontaneously or through the action of allophanate hydrolase, to yield more ammonia and carbon dioxide.[10]

This multi-step, microbially-mediated process is inherently slower than the single-step enzymatic hydrolysis of urea, resulting in the controlled-release characteristic of biuret.



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Caption: The microbial degradation pathway of biuret in soil.

Experimental Protocols for Evaluating Biuret-Containing Fertilizers

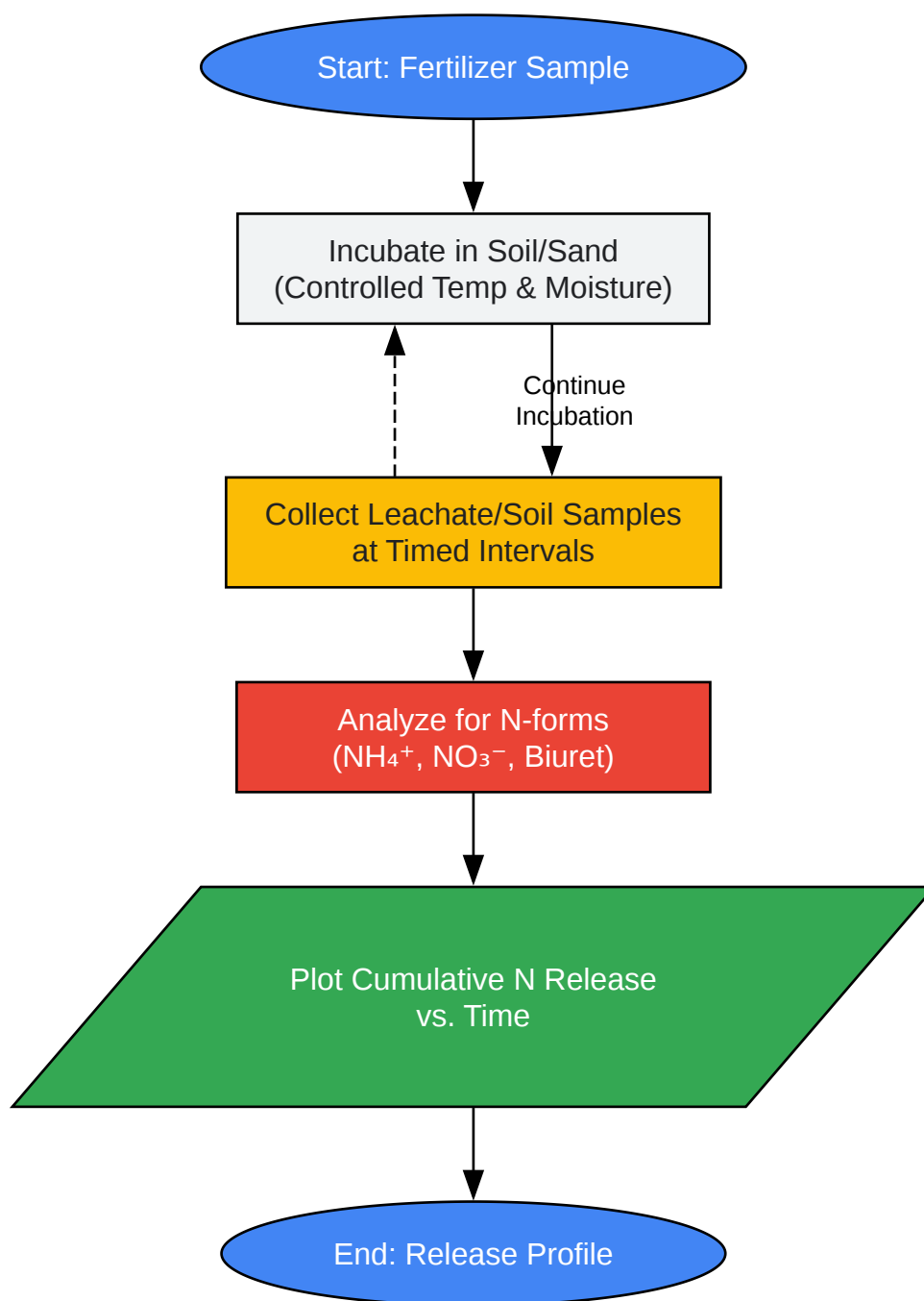
To assess the efficacy and safety of biuret as a controlled-release nitrogen source, several key experiments are typically conducted.

Nutrient Release Profile Analysis

This experiment determines the rate at which nitrogen is released from the fertilizer over time.

Methodology:

- A known quantity of the biuret-containing fertilizer is placed in a diffusion cell or incubated in a defined volume of soil or sand at a constant temperature and moisture level.
- At regular intervals (e.g., 1, 3, 7, 14, 28, 56 days), leachate or soil samples are collected.
- The samples are analyzed for the concentration of different nitrogen forms (ammonium, nitrate, and remaining biuret/urea) using colorimetric methods or ion chromatography.
- A cumulative nitrogen release curve is then plotted against time.



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Caption: Experimental workflow for determining the nutrient release profile.

Soil Incubation Study for Mineralization Rate

This experiment quantifies the rate of microbial conversion of biuret-N to plant-available mineral-N.

Methodology:

- Two sets of soil samples are prepared. One is treated with urea, and the other with biuret, at the same nitrogen application rate. A control group with no added nitrogen is also included.
- The soils are incubated under controlled temperature and moisture conditions that are optimal for microbial activity.
- At regular time points, subsamples of soil are extracted with a potassium chloride (KCl) solution.
- The extracts are analyzed for ammonium (NH_4^+) and nitrate (NO_3^-) concentrations.
- The net nitrogen mineralization is calculated by subtracting the mineral-N content of the control soil from that of the treated soils.

Plant Growth and Phytotoxicity Bioassay

This experiment evaluates the effect of different biuret concentrations on plant growth and determines the phytotoxicity threshold.

Methodology:

- A sensitive indicator plant species (e.g., lettuce, radish) is grown in pots containing a standard soil or soilless medium.
- Different treatment groups are established with fertilizers containing varying concentrations of biuret (e.g., 0%, 0.5%, 1%, 2%, 5% biuret by weight of fertilizer).
- The plants are grown under controlled greenhouse conditions for a specified period (e.g., 4-6 weeks).
- At the end of the experiment, various plant growth parameters are measured, including shoot and root biomass (dry weight), plant height, and leaf area.
- Visual symptoms of toxicity, such as chlorosis, necrosis, and stunted growth, are also recorded.

Table 3: Example Data from a Phytotoxicity Bioassay

Biuret Concentration in Fertilizer	Average Shoot Dry Weight (g)	Average Root Dry Weight (g)	Visual Toxicity Symptoms
0%	5.2	1.8	None
0.5%	5.1	1.7	None
1.0%	4.8	1.5	Slight leaf margin yellowing
2.0%	3.5	1.1	Moderate chlorosis, stunted growth
5.0%	1.2	0.4	Severe necrosis and stunting

Conclusion

Biuret, a common byproduct in urea fertilizer production, presents a fascinating duality in its agricultural application. While its phytotoxicity at high concentrations is a valid concern that necessitates quality control in fertilizer manufacturing, its inherent slow-release properties, governed by microbial degradation, offer a potential pathway for developing effective controlled-release nitrogen fertilizers. Further research is warranted to optimize formulations that can harness the slow-release benefits of biuret while ensuring its concentration remains below the phytotoxic threshold for target crops. A thorough understanding of its behavior in different soil types and environmental conditions is crucial for its safe and effective utilization in advanced fertilizer technologies.

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